

# Essential Safety and Logistics for Handling 2-(Ethylthio)ethylamine Hydrochloride

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## Compound of Interest

Compound Name: 2-(Ethylthio)ethylamine hydrochloride

Cat. No.: B146933

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This guide provides essential, immediate safety and logistical information for **2-(Ethylthio)ethylamine hydrochloride**, offering procedural, step-by-step guidance to foster a secure laboratory environment.

## Physicochemical and Safety Data

The following table summarizes the key quantitative data for **2-(Ethylthio)ethylamine hydrochloride**. It is important to note that specific toxicity and occupational exposure limit data for this compound are not readily available. The information provided is based on available data for the hydrochloride salt and closely related compounds.

Property	Value
Chemical Name	2-(Ethylthio)ethylamine hydrochloride
CAS Number	54303-30-9
Molecular Formula	C <sub>4</sub> H <sub>12</sub> CINS
Molecular Weight	141.66 g/mol <a href="#">[1]</a>
Appearance	Solid
Melting Point	144-146 °C <a href="#">[1]</a>
Flash Point	55.1 °C
Boiling Point	167.4 °C at 760 mmHg
Oral LD50 (Rat)	No data available
Dermal LD50 (Rabbit)	No data available
Inhalation LC50 (Rat)	No data available
Occupational Exposure Limits	No data available

## Operational Plan: Safe Handling and Use

Adherence to a strict operational protocol is crucial when working with **2-(Ethylthio)ethylamine hydrochloride** to minimize exposure and ensure safety.

## Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area. A chemical fume hood is required for all procedures that may generate dust or aerosols.
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.

## Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting safety goggles and a face shield (minimum 8-inch).

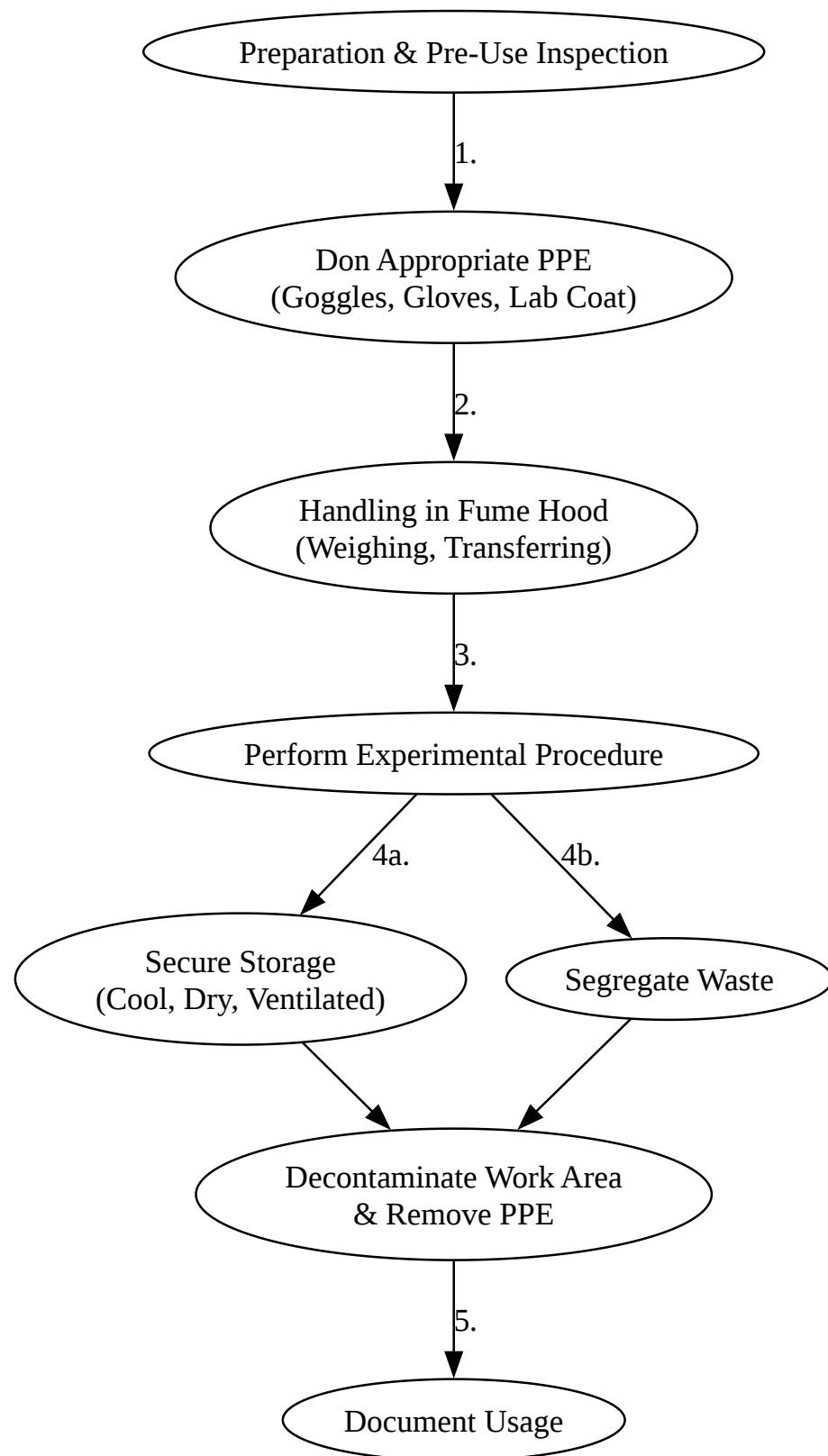
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn. Inspect gloves for any signs of degradation or puncture before each use.
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn. For tasks with a higher risk of splashing, chemical-resistant coveralls are recommended.
- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, or if handling larger quantities, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is necessary.

## Handling Procedures

- Pre-Use Inspection: Before handling, visually inspect the container for any damage or leaks.
- Dispensing: When weighing or transferring the solid, do so in a fume hood to avoid inhalation of dust. Use non-sparking tools.
- Solution Preparation: When dissolving the solid, add it slowly to the solvent to avoid splashing.
- General Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

## Storage

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Incompatibilities: Keep away from heat, sparks, open flames, and strong oxidizing agents and strong bases.[\[2\]](#)

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## Disposal Plan

Proper disposal of **2-(Ethylthio)ethylamine hydrochloride** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

## Waste Characterization

- This substance should be treated as hazardous waste.

## Waste Collection and Storage

- Containers: Use designated, compatible, and properly labeled hazardous waste containers.
- Segregation: Do not mix with incompatible waste streams.
- Storage: Store waste containers in a designated, secure, and well-ventilated area, away from heat and ignition sources.

## Disposal Method

- Professional Disposal: Arrange for disposal by a licensed professional waste disposal service. Do not attempt to dispose of this chemical down the drain or in regular trash.
- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste. The rinsed containers can then be disposed of according to institutional guidelines.

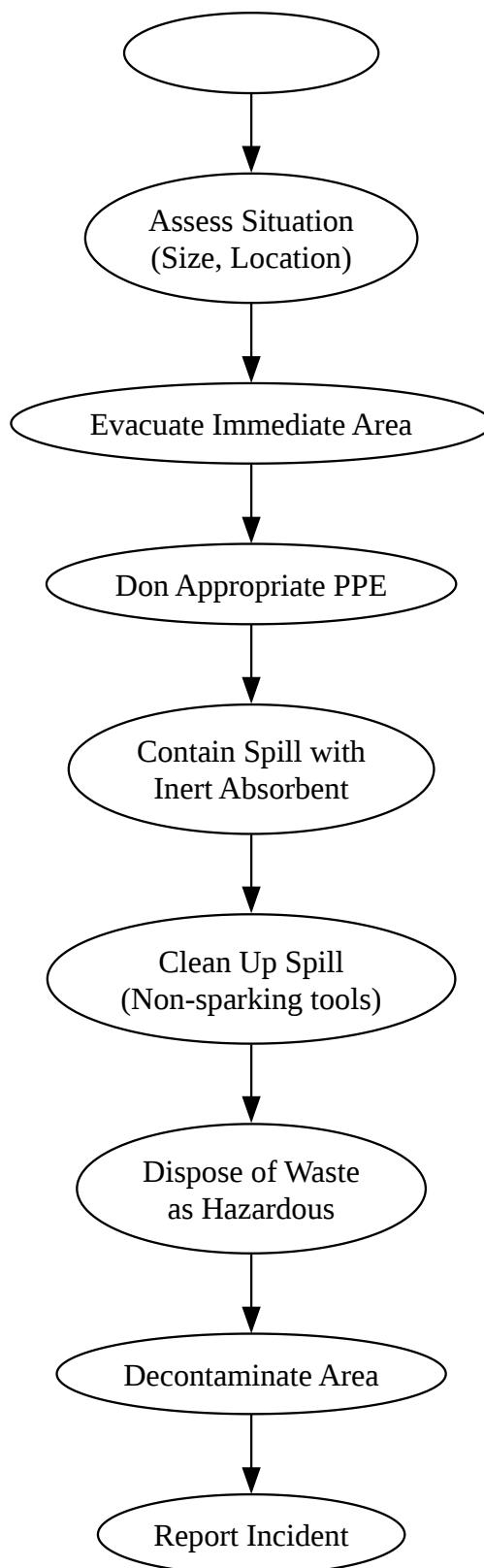
## Emergency Procedures: Spill and Exposure

Immediate and appropriate action is required in the event of a spill or exposure.

## Spill Response

- Evacuation: Evacuate the immediate area of the spill.
- Ventilation: Ensure the area is well-ventilated.
- Containment: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the substance. Avoid generating dust.

- **Cleanup:** Carefully sweep or scoop the absorbed material into a labeled hazardous waste container using non-sparking tools.
- **Decontamination:** Clean the spill area with a suitable solvent, collecting the cleaning materials as hazardous waste.

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## First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

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## References

- 1. 2-(Ethylthio)ethylamine hydrochloride [myskinrecipes.com]
- 2. fishersci.com [fishersci.com]
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